

Molecular formula and physicochemical properties of Dexbrompheniramine maleate

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Dexbrompheniramine Maleate: A Comprehensive Physicochemical Profile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the molecular and physicochemical properties of **Dexbrompheniramine** maleate, a first-generation antihistamine. The information presented herein is intended to support research, development, and quality control activities involving this active pharmaceutical ingredient.

Molecular and Physicochemical Characteristics

Dexbrompheniramine maleate is the maleate salt of **dexbrompheniramine**, the pharmacologically active (S)-(+)-enantiomer of brompheniramine.[1] It functions as a histamine H1-receptor antagonist, providing temporary relief for allergic conditions such as rhinitis and urticaria.[2][3]

Quantitative Physicochemical Data

The key physicochemical parameters of **Dexbrompheniramine** maleate are summarized in the table below.

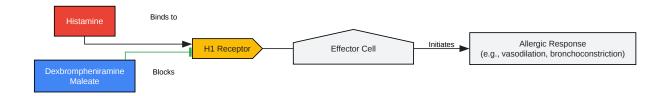


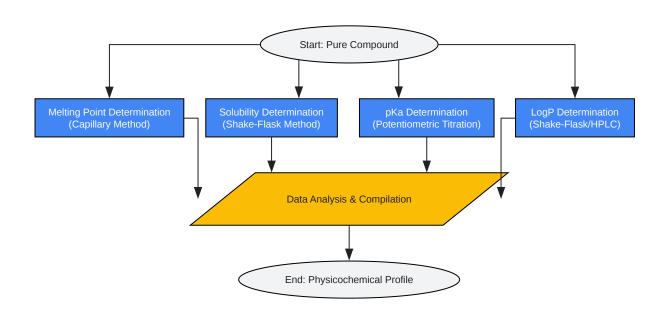
Property	Value	Source(s)
Molecular Formula	C20H23BrN2O4	[1][4][5][6]
Molecular Weight	435.31 g/mol	[1][4]
Melting Point	132-134 °C	[4]
Water Solubility	0.0127 mg/mL (predicted)	[3][7]
pKa (Strongest Basic)	9.48 (predicted)	[3][7]
LogP	3.4 - 3.75 (experimental and predicted)	[2][3][7]

Mechanism of Action: Histamine H1-Receptor Antagonism

Dexbrompheniramine exerts its therapeutic effects by acting as an antagonist at the histamine H1-receptor.[1][2] It competitively binds to these receptors on effector cells in the gastrointestinal tract, blood vessels, and respiratory tract.[2][5][8] This action blocks the effects of endogenous histamine, thereby alleviating the symptoms associated with allergic reactions, such as vasodilation, increased capillary permeability, and smooth muscle contraction.[1][6]







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